

Technical Support Center: Refinement of Grain Structure in Recrystallized Inconel 738

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Compound of Interest

Compound Name:	Cvs 738
CAS No.:	151275-15-9
Cat. No.:	B1669350

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working on the refinement of grain structure in recrystallized Inconel 738.

Troubleshooting Guides

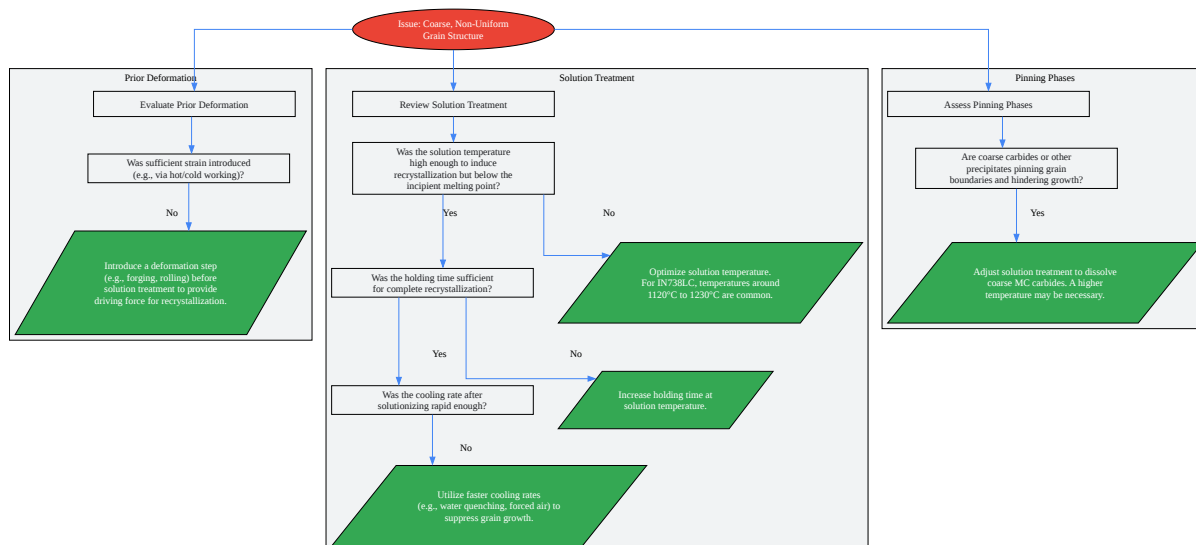
This section addresses specific issues that may be encountered during experiments aimed at refining the grain structure of Inconel 738.

Question 1: After solution treatment and aging, my Inconel 738 sample exhibits a coarse and non-uniform grain structure. What are the potential causes and how can I achieve a finer, more uniform grain size?

Answer:

A coarse and non-uniform grain structure in recrystallized Inconel 738 can stem from several factors related to the thermomechanical processing history. The primary causes often involve insufficient strain introduction prior to recrystallization, improper solution treatment parameters, or the presence of pinning phases.

Troubleshooting Workflow:



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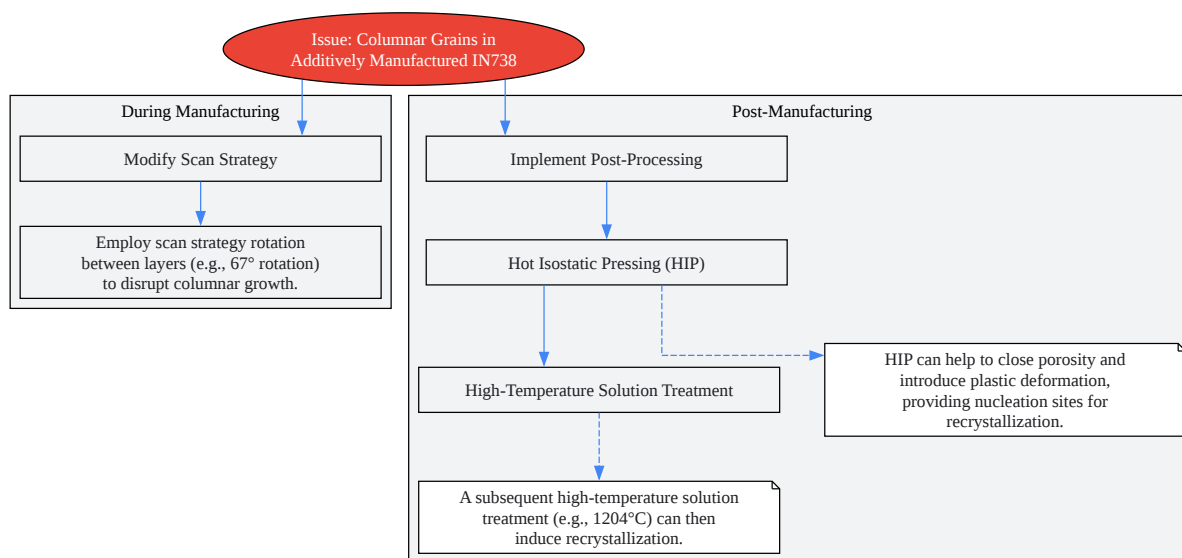
Caption: Troubleshooting workflow for coarse and non-uniform grain structures.

Question 2: My additively manufactured (e.g., Selective Laser Melting - SLM) Inconel 738 exhibits elongated, columnar grains even after heat treatment. How can I promote the formation of equiaxed grains?

Answer:

The columnar grain structure is characteristic of the directional solidification inherent in many additive manufacturing processes.^{[1][2]} Transforming this to a fine, equiaxed grain structure requires specific strategies during and after the build process.

Strategies for Grain Refinement in Additively Manufactured Inconel 738:



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Caption: Strategies to refine columnar grains in additively manufactured Inconel 738.

Frequently Asked Questions (FAQs)

Q1: What is the typical temperature range for solution treatment of Inconel 738 to achieve recrystallization?

A1: The solution treatment temperature for Inconel 738 to induce recrystallization typically ranges from 1120°C to 1230°C.[3][1] The optimal temperature depends on the prior

thermomechanical history of the material and the desired grain size. Higher temperatures can lead to more complete dissolution of strengthening phases and promote recrystallization, but also carry the risk of incipient melting and excessive grain growth.[4]

Q2: How does the cooling rate after solution treatment affect the final grain structure?

A2: The cooling rate following solution treatment significantly influences the final microstructure. A rapid cooling rate, such as water quenching or forced air cooling, is generally preferred to suppress grain growth and to control the precipitation of the strengthening γ' phase. Slower cooling rates can lead to coarser grains and undesirable precipitation kinetics.

Q3: What is the role of γ' (gamma prime) precipitates in the grain refinement of Inconel 738?

A3: The γ' ($\text{Ni}_3(\text{Al}, \text{Ti})$) precipitates are the primary strengthening phase in Inconel 738. During thermomechanical processing, the dissolution and re-precipitation of γ' are critical. For recrystallization to occur, the solution treatment temperature must be high enough to dissolve a significant fraction of the γ' phase, which reduces its pinning effect on grain boundaries. The subsequent cooling and aging treatments are then used to re-precipitate the γ' phase with a desired size and distribution for optimal mechanical properties.

Q4: Can dynamic recrystallization be utilized for grain refinement in Inconel 738?

A4: Yes, dynamic recrystallization, which occurs during hot working processes like forging or extrusion, is a key mechanism for grain refinement in Inconel 738. By carefully controlling the temperature, strain rate, and strain during hot deformation, a fine, equiaxed grain structure can be achieved. This is often followed by a solution and aging treatment to optimize the γ' precipitates.

Q5: Are there any specific etchants recommended for revealing the grain structure of Inconel 738 for metallographic analysis?

A5: While the provided search results do not specify a single best etchant for Inconel 738, a common etchant for nickel-based superalloys is Kalling's No. 2 reagent or Glyceregia. The choice of etchant and etching parameters may need to be optimized based on the specific heat treatment condition of the sample.

Data Presentation

Table 1: Influence of Solution Treatment Temperature on Inconel 738LC

Solution Treatment Temperature (°C)	Holding Time (hours)	Cooling Method	Observations	Reference
1120	2	Argon gas fan cooling	Standard condition, did not result in recrystallization of as-built SLM structure.	
1180	Not specified	Not specified	Did not cause recrystallization.	
1204	Not specified	Not specified	Resulted in an almost fully recrystallized microstructure.	
1230	Not specified	Not specified	Caused full recrystallization.	

Table 2: Effect of Cooling Rate on γ' Precipitate Size in IN738LC

Cooling Rate (°C/min)	Resulting γ' Precipitate Size (nm)	Precipitate Morphology	Reference
3000 (Water Quench)	~50	Spherical	
2.5 (Slow Cool)	~800	Cuboidal	

Experimental Protocols

Protocol 1: Standard Solution and Aging Heat Treatment for Cast Inconel 738LC

This protocol is a typical heat treatment procedure for cast Inconel 738LC to achieve a desirable combination of properties.

- Solution Treatment:
 - Place the Inconel 738LC sample in a furnace.
 - Heat the sample to 1120°C and hold for 2 hours.
 - After the holding time, cool the sample in air.
- Aging Treatment:
 - Reheat the solution-treated sample to 845°C.
 - Hold the sample at this temperature for 24 hours.
 - Cool the sample in air.

Protocol 2: Metallographic Sample Preparation for Grain Structure Analysis of Inconel 738

This protocol outlines the steps for preparing an Inconel 738 sample for microscopic examination of its grain structure.

- Sectioning: Cut a representative section from the Inconel 738 component using a low-speed diamond saw or an abrasive cutter with adequate cooling to prevent microstructural changes.
- Mounting: Mount the sectioned sample in a conductive or non-conductive mounting medium (e.g., phenolic or epoxy resin).
- Grinding:
 - Grind the mounted sample using successively finer silicon carbide papers (e.g., 240, 320, 400, 600, 800, and 1200 grit).

- Ensure the sample is thoroughly cleaned between each grinding step to remove debris from the previous step.
- Polishing:
 - Polish the ground sample using diamond suspensions on a polishing cloth. Start with a coarser diamond paste (e.g., 6 μm) and finish with a finer one (e.g., 1 μm).
 - A final polishing step with a 0.05 μm colloidal silica or alumina suspension can be used to obtain a scratch-free surface.
- Etching:
 - Immerse or swab the polished surface with a suitable etchant to reveal the grain boundaries. A common etchant for nickel-based superalloys is Kalling's No. 2 (5g CuCl_2 , 100ml HCl , 100ml ethanol) or Glyceregia (15 ml HCl , 10 ml glycerol, 5 ml HNO_3).
 - The etching time will vary depending on the etchant and the material's condition and should be determined empirically.
- Microscopic Examination:
 - Clean and dry the etched sample.
 - Examine the microstructure using an optical microscope or a scanning electron microscope (SEM).
 - Grain size can be measured using standard techniques such as the intercept method according to ASTM E112.

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References

- [1. mat.eng.osaka-u.ac.jp](http://mat.eng.osaka-u.ac.jp) [mat.eng.osaka-u.ac.jp]
- [2. metaphactory](http://metaphactory.semopenalex.org) [[semopenalex.org](http://metaphactory.semopenalex.org)]
- [3. etd.lib.metu.edu.tr](http://etd.lib.metu.edu.tr) [etd.lib.metu.edu.tr]
- [4. researchgate.net](http://researchgate.net) [researchgate.net]
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